

Proper Disposal of 8-Aminoguanosine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 8-Aminoguanosine

Cat. No.: B1139982

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Researchers, scientists, and drug development professionals handling **8-Aminoguanosine** must adhere to proper disposal procedures to ensure laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the operational and disposal plans of this compound.

Immediate Safety and Handling Precautions:

8-Aminoguanosine is a combustible solid. Therefore, it is crucial to avoid dust formation and keep it away from all sources of ignition.[1] When handling this compound, personal protective equipment, including chemical-impermeable gloves, should be worn to avoid contact with skin and eyes.[1] Handling should occur in a well-ventilated area.[1] Discharge of **8-Aminoguanosine** into the environment must be strictly avoided.

Hazardous Waste Classification and Data

While **8-Aminoguanosine** is not classified as an acutely hazardous "P-list" waste by the EPA, it is categorized as a combustible solid and carries a Water Hazard Class (WGK) of 3, indicating it is highly hazardous to water. Proper containment and disposal are therefore mandatory.

Parameter	Value	Source
Physical State	Solid Powder	
Color	White to brown	
Storage Class	11 - Combustible Solids	
WGK (Water Hazard Class)	3 (Highly hazardous to water)	

Procedural Guidance for Disposal

The primary method for the disposal of **8-Aminoguanosine** is to collect and arrange for disposal through an approved waste disposal plant.

Experimental Protocol: Standard Laboratory Disposal of Solid Chemical Waste

This protocol outlines the standard operating procedure for the disposal of solid, non-acutely hazardous chemical waste such as **8-Aminoguanosine**.

- Segregation: Keep **8-Aminoguanosine** waste separate from other waste streams, particularly incompatible materials.
- Containerization:
 - Place solid **8-Aminoguanosine** waste into a suitable, dedicated, and clearly labeled hazardous waste container.
 - The container must be in good condition, compatible with the chemical, and have a secure, tight-fitting lid to prevent leaks or spills.
 - If reusing a container, ensure any previous labels are completely removed or defaced.
- Labeling:
 - Affix a hazardous waste label to the container.
 - The label must include:

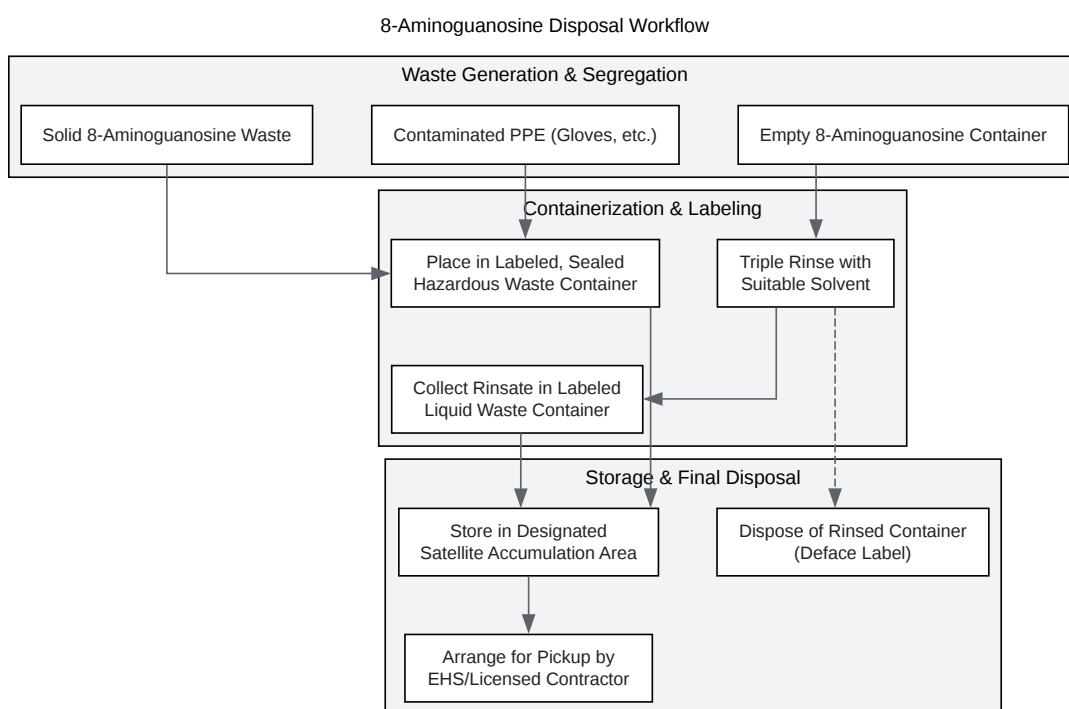
- The words "Hazardous Waste."
- The full chemical name: "**8-Aminoguanosine**."
- The CAS Number: 3868-32-4.
- The associated hazards (e.g., "Combustible Solid").
- The date when the waste was first added to the container.
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area.
 - Ensure the storage area is secure, away from ignition sources, and prevents environmental release.
- Disposal:
 - Arrange for the collection of the hazardous waste by the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Do not attempt to dispose of **8-Aminoguanosine** down the drain or in regular trash.

Disposal of Contaminated Materials:

- Personal Protective Equipment (PPE): Gloves, lab coats, and other disposable PPE grossly contaminated with **8-Aminoguanosine** should be collected in a sealed bag and disposed of as solid chemical waste.
- Empty Containers: While not a P-listed waste, it is good practice to triple rinse empty **8-Aminoguanosine** containers with a suitable solvent (e.g., water, if appropriate for the subsequent waste stream). The rinsate must be collected and disposed of as liquid hazardous waste. The rinsed, dry container can then be disposed of according to institutional guidelines, often in the regular trash after defacing the label.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **8-Aminoguanosine**.



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Caption: Disposal workflow for **8-Aminoguanosine**.

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References

- 1. 8-AMINOGUANOSINE - Safety Data Sheet [chemicalbook.com]
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